In-depth Technical Guide: α-Cyclopropyl-3-pyridinemethanol

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Compound of Interest

Compound Name:	*alpha-Cyclopropyl-3-pyridinemethanol*
CAS No.:	*155047-86-2*
Cat. No.:	*B122007*

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This technical guide provides a comprehensive overview of α-Cyclopropyl-3-pyridinemethanol, a key intermediate in the development of novel therapeutics targeting the central nervous system. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development.

Chemical Properties and Data

α-Cyclopropyl-3-pyridinemethanol is a heterocyclic compound featuring a pyridine ring substituted with a cyclopropylmethanol group. Its chemical structure makes it a valuable building block for creating more complex molecules with specific biological activities.[1]

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Property	Value	Source
CAS Number	155047-86-2	[2]
Molecular Formula	$C_9H_{11}NO$	[1]
Molecular Weight	149.19 g/mol	[1]
IUPAC Name	cyclopropyl(pyridin-3-yl)methanol	[1]
Physical Form	Solid or liquid	[2]
Storage	Inert atmosphere, room temperature	[2]

Note: Specific physical properties like melting point, boiling point, and detailed solubility data for α-Cyclopropyl-3-pyridinemethanol are not readily available in the reviewed literature. The physical form is reported as either solid or liquid by suppliers.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of α-Cyclopropyl-3-pyridinemethanol is not explicitly available in the public domain, a plausible synthetic route can be inferred from general organic chemistry principles and related literature. A common method would involve the reaction of a suitable organometallic cyclopropyl reagent with 3-pyridinecarboxaldehyde.

Hypothetical Experimental Protocol: Grignard Reaction

This protocol is a generalized procedure and may require optimization.

Materials:

- 3-Pyridinecarboxaldehyde
- Cyclopropyl bromide
- Magnesium turnings

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- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for anhydrous reactions
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

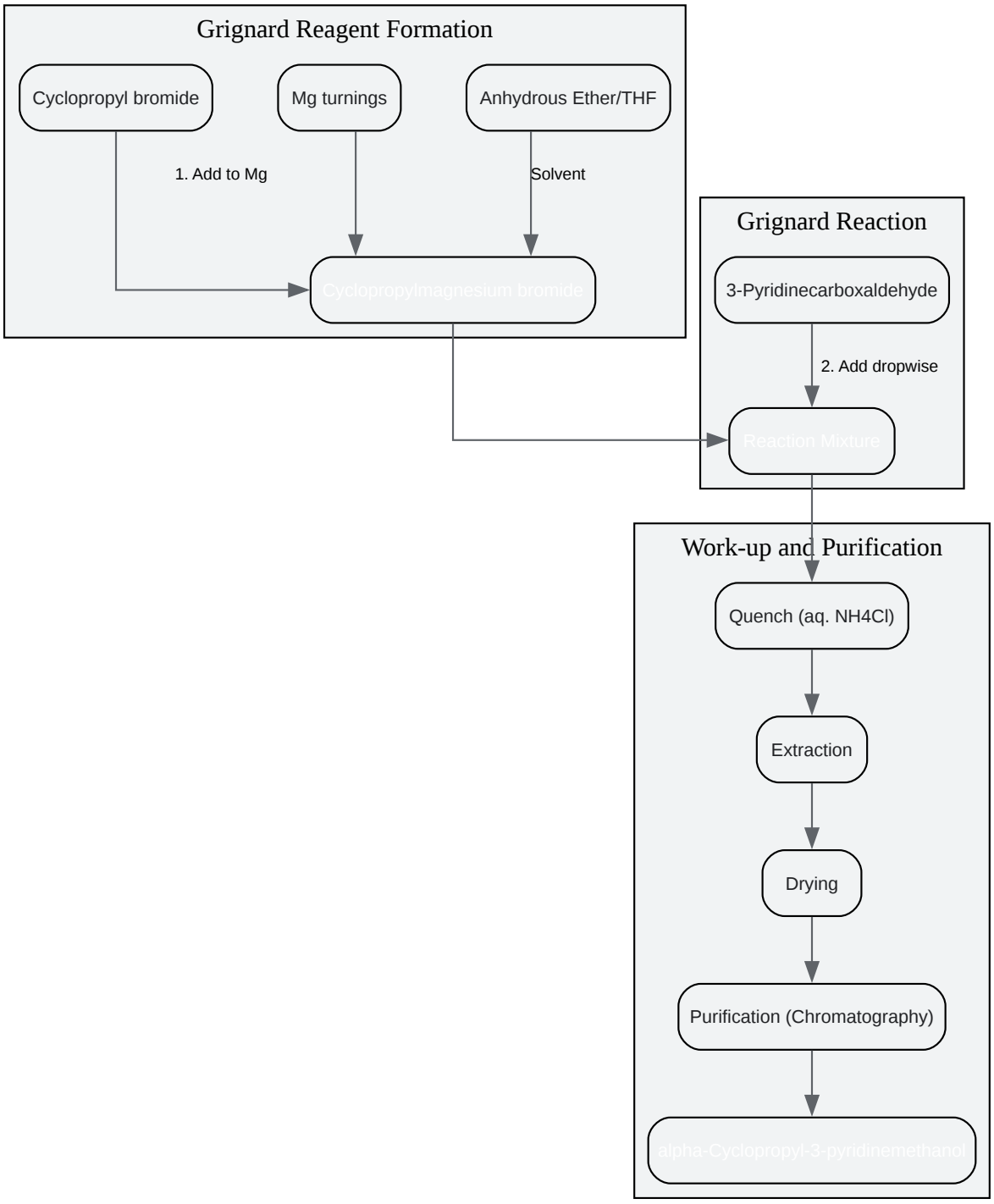
- Preparation of Cyclopropylmagnesium Bromide (Grignard Reagent):
  - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen/argon inlet, place magnesium turnings.
  - Add a small crystal of iodine to initiate the reaction.
  - Add a solution of cyclopropyl bromide in anhydrous diethyl ether or THF dropwise from the dropping funnel to the magnesium turnings.
  - Maintain a gentle reflux by controlling the addition rate. If the reaction does not start, gentle heating may be required.
  - Once the magnesium has been consumed, the Grignard reagent is formed.
- Reaction with 3-Pyridinecarboxaldehyde:
  - Cool the freshly prepared cyclopropylmagnesium bromide solution in an ice bath.
  - Dissolve 3-pyridinecarboxaldehyde in anhydrous diethyl ether or THF and add it dropwise to the Grignard reagent solution while stirring under an inert atmosphere.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Work-up and Purification:

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- Cool the reaction mixture in an ice bath and quench the reaction by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether or another suitable organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude α-Cyclopropyl-3-pyridinemethanol by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).

Synthesis Workflow Diagram

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Caption: A generalized workflow for the synthesis of α-Cyclopropyl-3-pyridinemethanol via a Grignard reaction.

Spectroscopic Data

Detailed, experimentally verified spectroscopic data for α-Cyclopropyl-3-pyridinemethanol are not widely published. The following tables provide predicted and expected spectral characteristics based on the chemical structure and data from similar compounds.

Table 1: Predicted ^{1}H NMR Spectral Data

Protons	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Pyridine H (ortho to N)	~8.5	d	~1-2	
Pyridine H (para to N)	~7.7	dt	~8, 2	
Pyridine H (meta to N, adjacent to substituent)	~7.3	ddd	~8, 5, 1	
Pyridine H (meta to N)	~8.6	dd	~5, 2	
Methanol CH	~4.5	d	~8	
Cyclopropyl CH	~1.0-1.2	m		
Cyclopropyl CH_2	~0.3-0.7	m		
Hydroxyl OH	Variable	br s	Dependent on solvent and concentration	

Table 2: Predicted ^{13}C NMR Spectral Data

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Carbon	Chemical Shift (δ, ppm)
Pyridine C (ortho to N)	~148-150
Pyridine C (para to N)	~135
Pyridine C (meta to N, adjacent to substituent)	~140
Pyridine C (meta to N)	~123
Methanol CH	~75
Cyclopropyl CH	~15
Cyclopropyl CH_2	~2-5

Table 3: Expected FT-IR Spectral Data

Functional Group	Wavenumber (cm^{-1})	Intensity
O-H stretch (alcohol)	3200-3600	Broad, Strong
C-H stretch (aromatic)	3000-3100	Medium
C-H stretch (aliphatic/cyclopropyl)	2850-3000	Medium
C=N, C=C stretch (pyridine ring)	1400-1600	Medium-Strong
C-O stretch (alcohol)	1000-1260	Strong

Table 4: Expected Mass Spectrometry Fragmentation

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m/z	Fragment	Notes
149	$[M]^+$	Molecular ion
132	$[M-OH]^+$	Loss of hydroxyl radical
120	$[M-C_2H_5]^+$	Loss of ethyl radical from cyclopropyl ring fragmentation
106	$[Pyridine-CH=OH]^+$	Rearrangement and fragmentation
78	$[Pyridine]^+$	Pyridine ring fragment

Role in Drug Development and Signaling Pathways

α-Cyclopropyl-3-pyridinemethanol serves as a crucial intermediate in the synthesis of potent and selective ligands for nicotinic acetylcholine receptors (nAChRs).[1] These receptors are ligand-gated ion channels that play a vital role in various physiological processes in the central nervous system.[3][4][5][6]

Target: Nicotinic Acetylcholine Receptors (nAChRs)

Derivatives of α-Cyclopropyl-3-pyridinemethanol are designed to interact with specific subtypes of nAChRs, such as the α4β2 subtype, which is implicated in neurological and psychiatric conditions including:

- Nicotine addiction
- Depression
- Anxiety
- Cognitive disorders

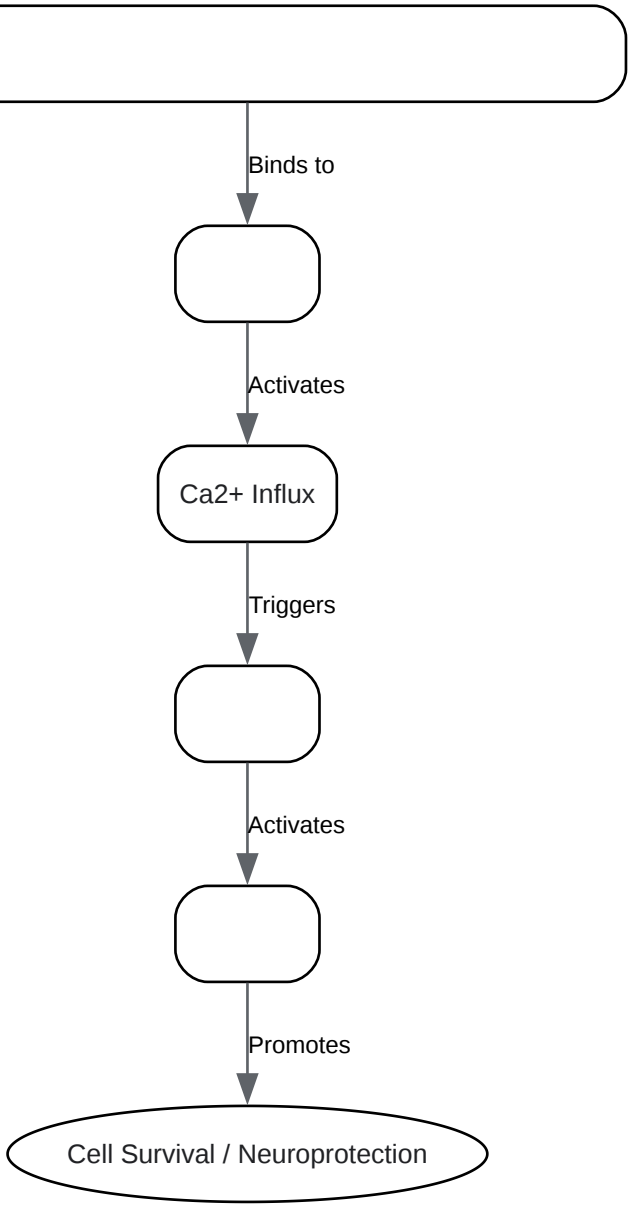
The cyclopropyl group is a key structural feature that can influence the binding affinity, selectivity, and pharmacokinetic properties of the final drug candidate, such as its ability to cross the blood-brain barrier.[1]

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Signaling Pathway

Activation of nAChRs by an agonist leads to the opening of the ion channel, allowing the influx of cations, primarily Na^+ and Ca^{2+}. This influx causes depolarization of the neuronal membrane, leading to the propagation of an electrical signal. The increase in intracellular Ca^{2+} can also trigger various downstream signaling cascades.

One of the key neuroprotective pathways activated by nAChR stimulation is the PI3K/Akt signaling pathway.[3][4]



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Caption: A simplified diagram of the nAChR-mediated PI3K/Akt signaling pathway leading to neuroprotection.

This pathway is crucial for promoting cell survival and protecting neurons from various insults, making nAChR ligands derived from α-Cyclopropyl-3-pyridinemethanol promising candidates for the treatment of neurodegenerative diseases.[3][4]

Conclusion

α-Cyclopropyl-3-pyridinemethanol is a significant chemical intermediate with high potential in the field of medicinal chemistry. Its unique structure allows for the development of selective ligands for nicotinic acetylcholine receptors, which are important targets for a range of central nervous system disorders. Further research into the synthesis and biological activity of its derivatives is warranted to unlock its full therapeutic potential.

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